

Acetyl fluoride, chlorofluorothio- proper disposal procedures

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Compound of Interest

Compound Name: Acetyl fluoride, chlorofluorothio-

CAS No.: 814-84-6

Cat. No.: B12664599

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Comprehensive Laboratory Safety and Disposal Protocol for Chlorofluorothioacetyl Fluoride

As a Senior Application Scientist, I recognize that handling highly reactive halogenated thioacyl compounds requires uncompromising precision. Chlorofluorothioacetyl fluoride (CAS 814-84-6) is a highly reactive, toxic intermediate. In toxicological research, it is notably recognized as a reactive metabolite of S-(2-chloro-1,1,2-trifluoroethyl)-L-cysteine (CTFC), acting as a potent thioacetylating agent that aggressively targets the

-amino groups of protein lysines[1][2].

Due to its extreme reactivity with nucleophiles and its propensity to release hydrogen fluoride (HF), hydrogen chloride (HCl), and potentially hydrogen sulfide (H

S) upon hydrolysis, its operational handling and disposal must be executed within a strictly controlled, professional laboratory environment.

Part 1: Physicochemical & Hazard Profile

Before executing any operational plan, it is critical to understand the physical parameters that dictate the chemical's behavior. The presence of both a highly electronegative fluorine atom

and a sulfur atom on the acyl carbon makes this compound exquisitely sensitive to moisture.

Parameter	Value	Reference
Chemical Name	Chlorofluorothioacetyl fluoride (chloro(fluoro)ethanethioyl fluoride)	[3][4]
CAS Registry Number	814-84-6	[3]
Molecular Formula	C HClF S	[3][4]
Molecular Weight	130.54 g/mol	[4]
Density	1.463 g/cm	[4]
Primary Hazards	Corrosive, toxic; releases HF, HCl, and H S upon contact with water.	[2][5]
Biological Activity	Thioacetylating agent; forms stable lysine adducts in cellular proteins.	[1][2]

Part 2: Operational Safety & Handling Plan

The fundamental principle of handling chlorofluorothioacetyl fluoride is the absolute exclusion of ambient moisture and the prevention of inhalation exposure.

1. Engineering Controls:

- **Containment:** All operations must be conducted inside a certified, continuously monitored chemical fume hood. Gloveboxes purged with high-purity Argon or Nitrogen are highly recommended for transfers.

- Equipment: Use strictly oven-dried glassware. Syringes and needles must be purged with inert gas prior to use. Do not use improvised reaction vessels; only standard, pressure-rated borosilicate glassware is acceptable.

2. Personal Protective Equipment (PPE):

- Respiratory: If handled outside a glovebox (within a fume hood), a full-face respirator with acid gas/organic vapor cartridges may be required depending on the scale.
- Dermal: Heavy-duty neoprene or butyl rubber gloves (which offer superior resistance to halogenated compounds) worn over standard nitrile examination gloves. A chemically resistant apron over a standard flame-retardant lab coat is mandatory.

Part 3: Deactivation and Disposal Protocol

The goal of this disposal protocol is to safely hydrolyze the reactive thioacyl fluoride into its less reactive carboxylate/thiocarboxylate salts while quantitatively trapping all evolved acidic and toxic gases (HF, HCl, H

S) in an alkaline solution.

Scientific Rationale (Causality): Direct addition of water to chlorofluorothioacetyl fluoride will result in a violent, exothermic reaction that volatilizes toxic HF and H

S gases. By using a pre-chilled, highly concentrated alkaline solution, we achieve two critical objectives:

- Thermal Control: The ice bath absorbs the enthalpy of hydrolysis, preventing the mixture from boiling and aerosolizing the toxicant.
- Chemical Trapping: The hydroxide ions rapidly neutralize the evolved HF to form soluble sodium fluoride (NaF), and trap H

S as sodium bisulfide (NaSH) or sodium sulfide (Na

S), preventing off-gassing.

Step-by-Step Neutralization Procedure

Reagents Required:

- 2.5 M Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) solution (aqueous).
- Crushed ice.
- pH indicator strips (range 0-14).

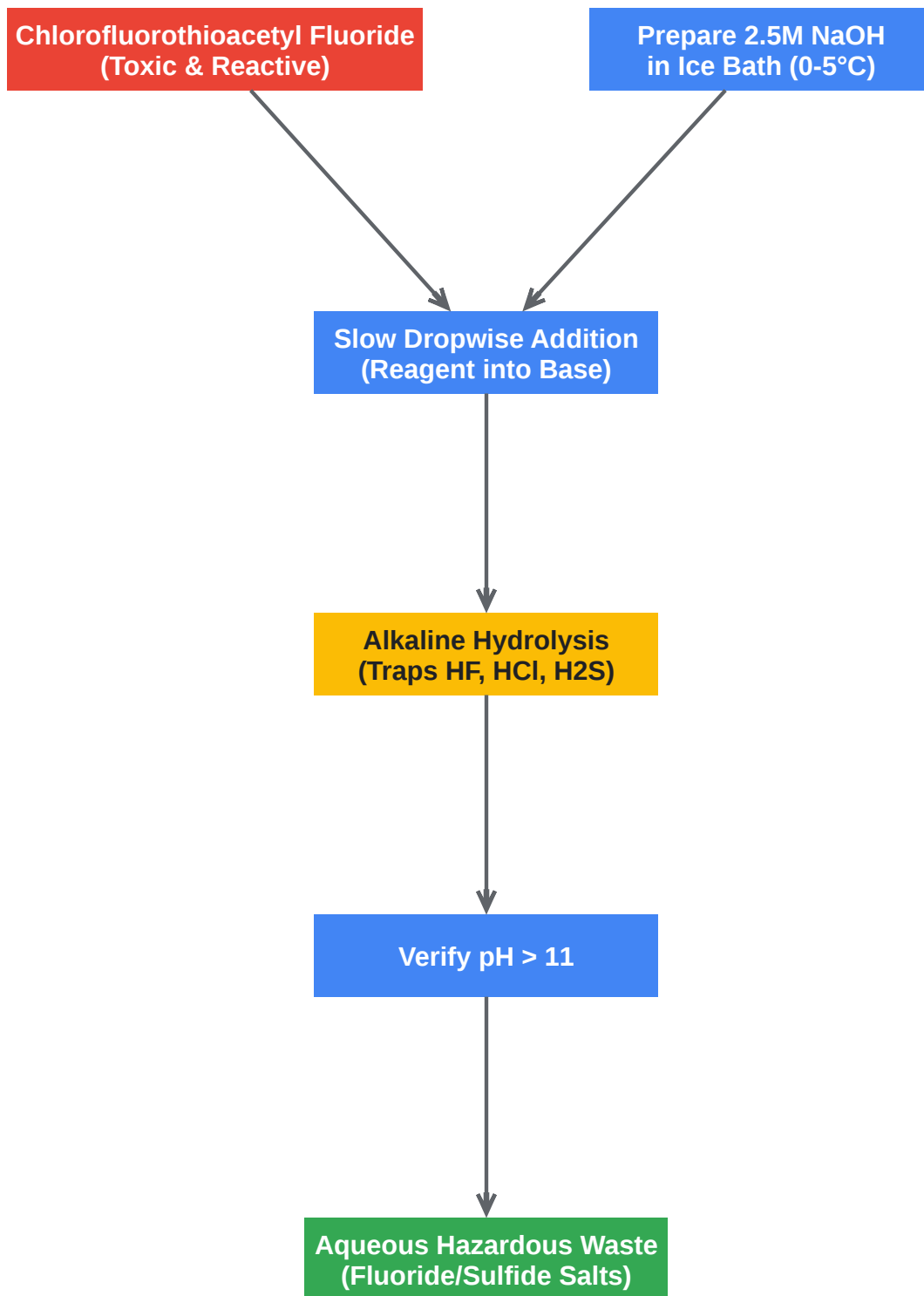
Procedure:

- Preparation of the Quench Bath: In a large, wide-mouth Erlenmeyer flask or beaker situated inside a fume hood, prepare a volume of 2.5 M NaOH that represents at least a 10-fold molar excess relative to the chlorofluorothioacetyl fluoride waste.
- Cooling: Submerge the quenching flask in an ice-water bath (0–5 °C). Insert a Teflon-coated magnetic stir bar and initiate vigorous stirring.
- Controlled Addition: Using an inert-gas purged syringe or an addition funnel, add the chlorofluorothioacetyl fluoride dropwise to the vigorously stirring alkaline solution.
 - Critical Warning: Do not add the base to the thioacyl fluoride. Always add the reactive agent to the excess base to ensure the base is never the limiting reagent.
- Reaction Monitoring: Observe the reaction for excessive fuming or temperature spikes. If the temperature of the reaction mixture exceeds 15 °C, pause the addition until the ice bath cools the mixture back to 5 °C.
- Completion and Verification: Once addition is complete, allow the mixture to stir for an additional 2 hours as it slowly warms to room temperature.
- pH Validation: Test the solution with pH paper. The pH must remain >11. If the pH has dropped below 11, add additional 2.5 M NaOH. A high pH is critical to keep the sulfide and fluoride ions in their non-volatile salt forms.
- Final Disposal: Transfer the strongly basic, aqueous mixture to a highly visible, correctly labeled hazardous waste container designated for "Aqueous Basic Waste containing

Fluorides and Sulfides." Contact your institutional Environmental Health and Safety (EHS) department for final pickup.

Part 4: Process Visualization

The following diagram illustrates the self-validating workflow for the safe deactivation of thioacyl fluorides.



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Workflow for the alkaline hydrolysis and safe disposal of reactive thioacyl fluorides.

References

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